

calcium adipate spectroscopic data verification

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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Spectroscopic Data for Calcium Adipate

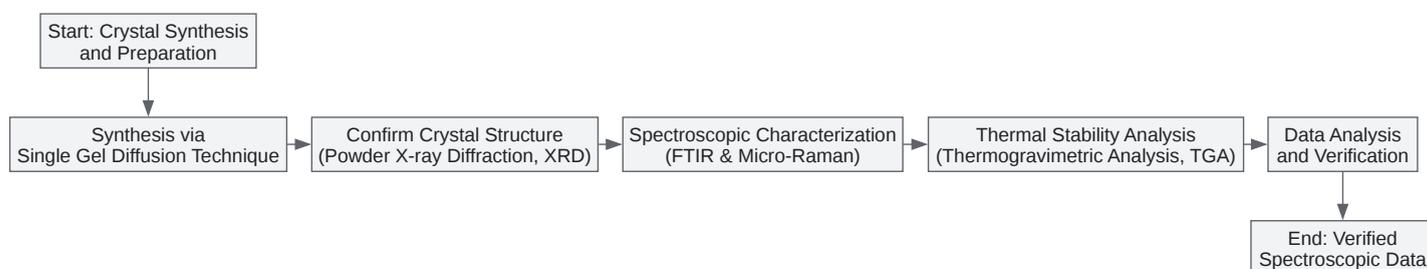
The table below summarizes the key vibrational bands for **calcium adipate** monohydrate single crystals as identified in research studies.

Spectroscopy Method	Key Wavenumbers (cm ⁻¹)	Proposed Assignments
FTIR [1]	Information from single-crystal study. Bands are influenced by the coordination to calcium and the presence of water.	
Raman [1]	Information from single-crystal study. Spectra were reported at different phase-changing temperatures.	
FTIR & Raman [1]	~ $\mathbf{1400}$ & ~ $\mathbf{1600}$	Asymmetric & symmetric stretching vibrations of the carboxylate (COO^-) groups.

For precise verification, comparing the full spectrum from your experimental data against the original source is essential. The study notes that all functional groups in the compound were identified using these techniques [1].

Experimental Protocol for Characterization

The following workflow outlines the key steps for the synthesis and spectroscopic characterization of high-purity **calcium adipate** single crystals.



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Key Experimental Details [1]:

- **Crystal Growth:** **Calcium adipate** monohydrate ($\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)\cdot\text{H}_2\text{O}$) single crystals were grown using a **single gel diffusion technique** with silica gel.
- **Structural Verification:** Powder XRD confirmed the crystal belongs to the **triclinic system** with space group $P-1(2)$.
- **Thermal Properties:** TGA supported the chemical formula and determined the material's **thermal stability up to 103 °C**.

Research Context and Verification Notes

- **Data Source:** The primary data comes from a 2020 study published in the *Journal of Thermal Analysis and Calorimetry*, which provides a high level of experimental detail suitable for your audience of researchers [1].
- **Handling Data Gaps:** The search results confirm the existence of spectroscopic studies but do not provide a complete list of all absorption bands. For a full verification, consulting the original paper or performing a direct experimental comparison is necessary.

- **Broader Scientific Context:** **Calcium adipate** and similar carboxylate salts are of interest in advanced materials science, including the development of **octacalcium phosphate carboxylates (OCPCs)** for biomaterials and **metal-organic frameworks (MOFs)** [2] [3].

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References

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2. Recent Advances in Octacalcium Phosphate with ... [pmc.ncbi.nlm.nih.gov]
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